

Technical Brief: Molecular Weight of 2,4-Dimethyldecane

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Compound of Interest

Compound Name: 2,4-Dimethyldecane

Cat. No.: B1670048

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This document provides a concise technical summary of the molecular weight of **2,4-dimethyldecane**, a branched alkane hydrocarbon. The information is presented to be a ready reference for laboratory and research applications.

Compound Identification

2,4-Dimethyldecane is an organic compound with a decane backbone substituted with two methyl groups at the second and fourth positions.^[1] As a nonpolar hydrocarbon, it is a colorless liquid at room temperature, soluble in organic solvents and insoluble in water.^[1]

Molecular Formula and Weight

The fundamental properties of **2,4-dimethyldecane** are derived from its elemental composition. The molecular formula for this compound is C₁₂H₂₆.^{[1][2][3][4][5][6][7]} The molecular weight is calculated based on the sum of the atomic weights of its constituent atoms.

The standard atomic weights used for this calculation are:

- Carbon (C): ~12.011 amu
- Hydrogen (H): ~1.008 amu

The calculation is as follows: (Number of Carbon Atoms × Atomic Weight of Carbon) + (Number of Hydrogen Atoms × Atomic Weight of Hydrogen) (12 × 12.011) + (26 × 1.008) = 144.132 + 26.208 = 170.34 g/mol

Various sources compute the molecular weight to be approximately 170.33 g/mol .[\[2\]](#)[\[3\]](#)[\[4\]](#)

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₆	PubChem, NIST [2] [4] [5] [6]
Molar Mass	170.33 g/mol	PubChem [2]
Monoisotopic Mass	170.20345 Da	PubChem [2] [7]
CAS Number	2801-84-5	NIST [4] [5] [6]

Methodological Considerations

The determination of the molecular weight of a compound like **2,4-dimethyldecane** is typically not a subject of novel experimental investigation but rather a routine analysis. Standard analytical chemistry protocols are used for confirmation.

Experimental Protocols: The primary method for experimentally determining the molecular weight and confirming the structure of a volatile organic compound such as **2,4-dimethyldecane** is Mass Spectrometry (MS), often coupled with Gas Chromatography (GC).

- Gas Chromatography (GC): This technique is used to separate the compound from a mixture and determine its purity. The retention time in the GC column is a characteristic property.
- Mass Spectrometry (MS): Following separation by GC, the compound is ionized. The resulting mass-to-charge ratio (m/z) of the molecular ion peak directly provides the molecular weight. The fragmentation pattern observed in the mass spectrum provides definitive structural information, confirming the locations of the methyl branches.

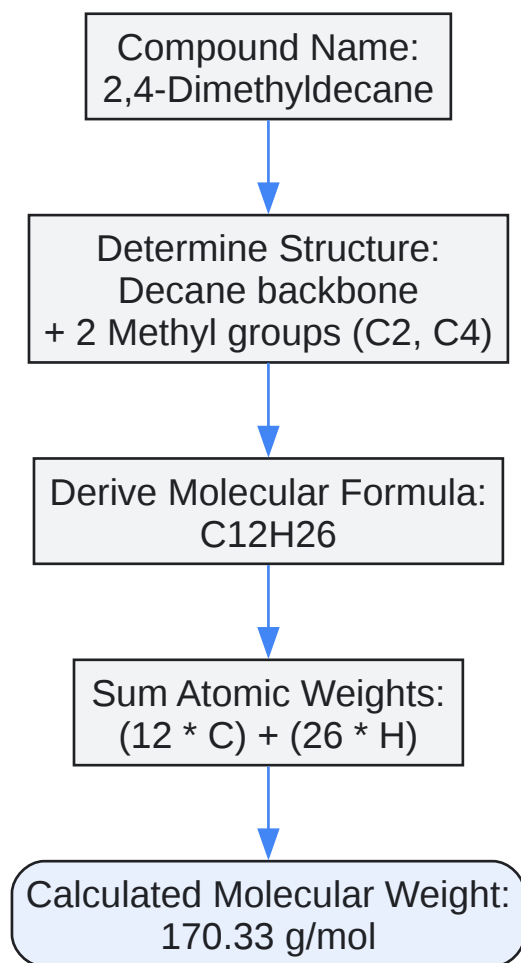
Due to the routine and standardized nature of these techniques, specific experimental protocols for **2,4-dimethyldecane** are not typically published as standalone research but are applications of established analytical methods.

Biochemical Pathways and Logical Relationships

As a simple, saturated hydrocarbon, **2,4-dimethyldecane** is not known to be involved in biological signaling pathways or complex logical relationships within cellular systems. Its

primary relevance in a drug development context would be as a solvent, a component of a formulation, or as a metabolic byproduct of another molecule. Therefore, diagrams of signaling pathways are not applicable to this compound.

The logical workflow for identifying the compound's molecular weight is straightforward, starting from its known chemical structure.



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Caption: Workflow for calculating the molecular weight of **2,4-dimethyldecane**.

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